

A-Naphthyl Isocyanate: An In-depth Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Naphthyl isocyanate

Cat. No.: B1211104

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Introduction: **1-Naphthyl isocyanate** (CAS No. 86-84-0), also known as α -Naphthyl isocyanate or 1-Isocyanatonaphthalene, is a highly reactive aromatic isocyanate.^{[1][2]} Its utility in organic synthesis—particularly in the preparation of urethanes, pharmaceuticals, and agrochemicals—makes it a valuable reagent in research and development.^{[1][3]} However, its reactivity also presents significant health and safety hazards that demand rigorous handling protocols. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency responses necessary for the safe use of **1-Naphthyl isocyanate** in a laboratory setting.

Hazard Identification and Classification

1-Naphthyl isocyanate is classified as a hazardous chemical and is accompanied by the "Danger" signal word.^{[4][5]} It is a lachrymator, meaning it can cause tearing.^{[6][7]} The primary hazards are associated with its toxicity and irritant properties.

GHS Hazard Classifications:^{[4][5]}

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)

- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2)
- Respiratory Sensitization (Category 1)
- Specific Target Organ Toxicity — Single Exposure (Category 3), primarily affecting the respiratory system.
- Hazardous to the Aquatic Environment, Chronic Hazard (Category 3)

Hazard Statements (H-codes):[\[2\]](#)[\[4\]](#)

- H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.[\[8\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[4\]](#)
- H317: May cause an allergic skin reaction.[\[2\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[4\]](#)
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[2\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[4\]](#)
- H412: Harmful to aquatic life with long-lasting effects.[\[2\]](#)[\[4\]](#)

Quantitative Data Summary

The physical, chemical, and toxicological properties of **1-Naphthyl isocyanate** are summarized below for easy reference.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C₁₁H₇NO	[1] [5]
Molecular Weight	169.18 g/mol	[1] [4]
Appearance	Colorless to pale yellow/orange clear liquid	[1] [3]
Odor	Pungent	[5]
Melting Point	4 °C (39.2 °F)	[1] [4] [5]
Boiling Point	267-270 °C (516-518 °F)	[4] [5]
Density	1.177 g/mL at 25 °C	[1] [4]
Flash Point	113 - 135 °C (235.4 - 275 °F) - Closed Cup	[4] [5] [9]
Vapor Pressure	1.3 hPa @ 137 °C; 168.8 mmHg @ 37.7 °C	[5] [9]
Vapor Density	2.9 (vs. air)	[9]

| Solubility | Soluble in alcohol, chloroform, diethyl ether.[\[2\]](#)[\[9\]](#) Reacts with water.[\[10\]](#) |

Table 2: Toxicological and Exposure Data

Parameter	Value	Source(s)
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)	[5]
Sensitization	Respiratory Sensitizer (Category 1); Possible skin sensitizer.	[4] [5] [8]
Target Organs	Respiratory system	[4] [5]
Carcinogenicity	Not identified as a probable, possible, or confirmed human carcinogen by IARC.	[9]

| Occupational Exposure Limits | No specific limits established by major regulatory bodies. General isocyanate limits may apply. [\[5\]](#)[\[11\]](#) |

Safe Handling and Storage Protocols

Adherence to strict protocols is mandatory to minimize exposure and ensure safety.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of **1-Naphthyl isocyanate** must be performed in a certified chemical fume hood to avoid inhalation of vapors.[\[6\]](#)[\[12\]](#)
- Eye Protection: Chemical safety goggles are required. For tasks with a higher risk of splashing, a face shield should also be worn.[\[4\]](#)[\[12\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use and changed frequently, especially if contaminated.[\[4\]](#)[\[12\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) is necessary.[\[2\]](#)[\[7\]](#)

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Caption: PPE Selection Workflow for **1-Naphthyl Isocyanate** Handling.

Procedural Protocols for Handling

- Preparation: Before starting work, ensure a chemical fume hood is operational and all necessary PPE is available and in good condition. Locate the nearest eyewash station and safety shower.[\[5\]](#)
- Aliquotting: Dispense the liquid carefully to avoid splashing. Use a closed system or appropriate exhaust ventilation whenever possible.[\[6\]](#)

- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[5][6] Do not eat, drink, or smoke in the laboratory area.[5][9]
- Avoid Contamination: Keep the container tightly closed when not in use.[9] Avoid contact with skin, eyes, and clothing.[12]

Storage Requirements

- Store in a cool, dry, and well-ventilated area, away from sources of ignition.[9]
- Keep containers tightly sealed to prevent moisture contamination, which can cause a reaction. The product is sensitive to light and moisture.[9]
- Store locked up in a designated poison area.[6][12] Recommended storage temperature is 2-8 °C under an inert gas.[1]
- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, strong bases, alcohols, and amines.[5][7]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[5][6][13]
- Skin Contact: Remove contaminated clothing immediately. Flush the affected skin with large amounts of soap and water for at least 15 minutes. Seek medical attention if irritation or other symptoms develop.[5][13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][6][13]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5][6]

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Caption: First Aid Decision Tree for **1-Naphthyl Isocyanate** Exposure.

Spill and Accidental Release Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Stop the leak if it can be done without risk. Wear full PPE, including respiratory protection.[12]
- Absorb: Cover the spill with an inert, non-combustible absorbent material such as sand, silica gel, or universal binder.[5][6][12] Do not use cellulose-based absorbents.[10]
- Collect: Carefully scoop the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[5][9]
- Decontaminate: Clean the spill area thoroughly with an appropriate decontaminating solution and then wash with soap and water.
- Prevent Entry: Do not let the product enter drains or waterways.[5][6]

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Caption: Emergency Spill Response Workflow.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[5][10]

- Specific Hazards: The compound is a combustible liquid.[4] Thermal decomposition can release irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[5][7]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Disposal Considerations

Waste from **1-Naphthyl isocyanate** is considered hazardous.[7] Disposal must be conducted in accordance with all federal, state, and local environmental regulations.[5][6][12] Chemical waste generators are responsible for correctly classifying and disposing of waste through an approved hazardous waste disposal plant.[5] Do not empty into drains.[5]

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- To cite this document: BenchChem. [A-Naphthyl Isocyanate: An In-depth Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1211104#1-naphthyl-isocyanate-safety-data-sheet-sds-and-handling>]

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